

# A Technical Guide to the Physical Characteristics of 7-Methoxy-1-naphthaleneethanamine

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## Compound of Interest

Compound Name: 2-(7-Methoxynaphthalen-1-yl)ethanamine

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This technical guide provides a comprehensive overview of the core physical and chemical characteristics of 7-Methoxy-1-naphthaleneethanamine and its hydrochloride salt. The information is intended for researchers, scientists, and drug development professionals who may be working with this compound, particularly in the context of its role as a key intermediate in the synthesis of Agomelatine, an antidepressant agent.<sup>[1][2]</sup>

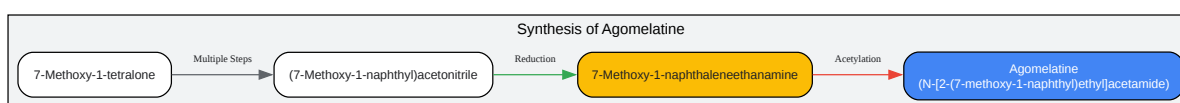
## Core Physical and Chemical Data

The physical properties of 7-Methoxy-1-naphthaleneethanamine and its more commonly handled hydrochloride salt are summarized in the table below. These parameters are crucial for its handling, characterization, and use in synthetic applications.

Property	7-Methoxy-1-naphthaleneethanamine	7-Methoxy-1-naphthaleneethanamine Hydrochloride
CAS Number	138113-09-4[3]	139525-77-2[4]
Molecular Formula	C <sub>13</sub> H <sub>15</sub> NO[3]	C <sub>13</sub> H <sub>16</sub> ClNO[4]
Molecular Weight	201.26 g/mol [3]	237.73 g/mol [5]
Appearance	Light yellow oily substance[6]	White or off-white powder or crystalline powder[7]
Melting Point	Not available	245 °C[8]
Boiling Point	Not available	383.1 °C at 760 mmHg[4][8]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[9]	Very soluble in DMSO (55 mg/mL); slightly soluble in water (with heating).[1][8]
Vapor Pressure	Not available	3.04E-06 mmHg at 25°C[4][8]
LogP	Not available	3.85190[4][8]

## Synthetic Pathway and Role as an Intermediate

7-Methoxy-1-naphthaleneethanamine is a pivotal intermediate in the synthesis of Agomelatine. [2] Understanding its position in the synthetic route is essential for process optimization and impurity profiling in drug development.



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Caption: Synthetic route to Agomelatine highlighting the role of 7-Methoxy-1-naphthaleneethanamine.

## Experimental Protocols

Detailed experimental protocols for the determination of the physical characteristics of 7-Methoxy-1-naphthaleneethanamine are not extensively published in peer-reviewed literature, as it is primarily an intermediate. However, standard laboratory procedures for determining melting point, boiling point, and solubility would be employed. The synthesis of this compound is documented in patents, providing insight into its preparation.

## Synthesis of 7-Methoxy-1-naphthaleneethanamine

A common method for the preparation of 7-Methoxy-1-naphthaleneethanamine involves the reduction of 2-(7-methoxy-1-naphthyl)acetamide.[6]

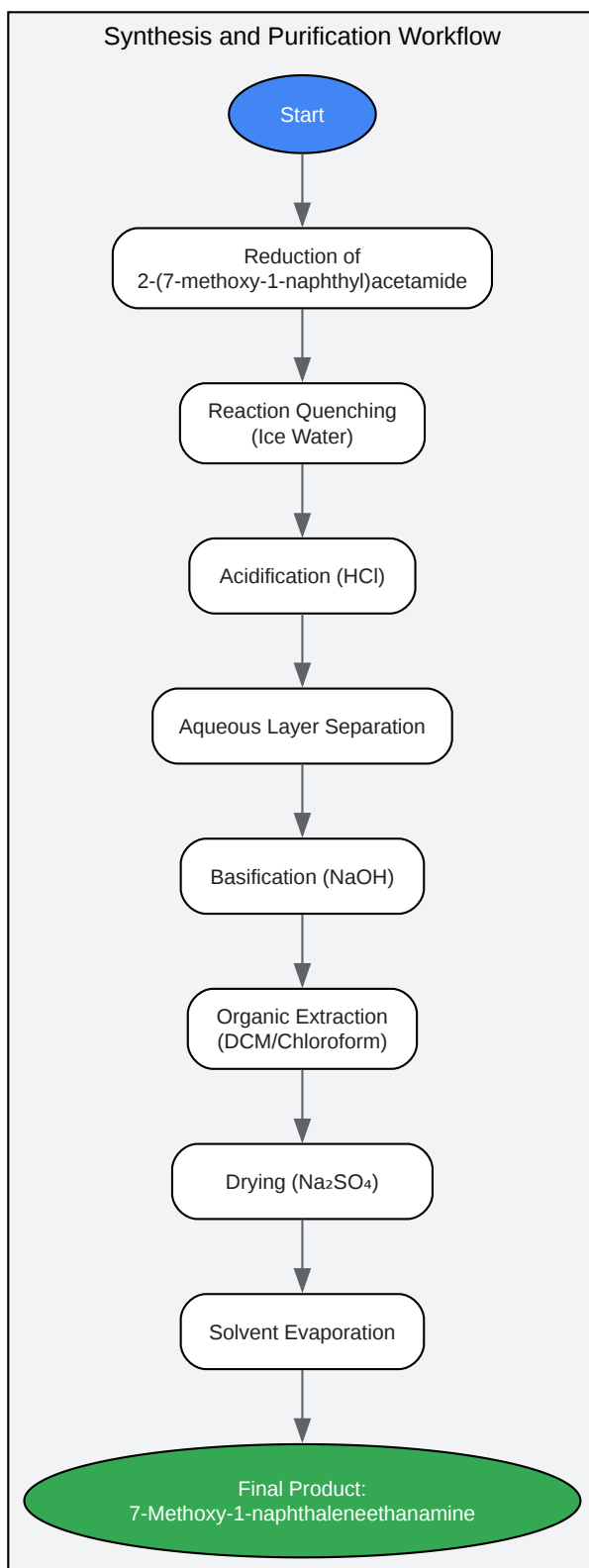
Materials:

- 2-(7-methoxy-1-naphthyl)acetamide
- Zinc chloride ( $\text{ZnCl}_2$ )
- Potassium borohydride ( $\text{KBH}_4$ )
- Tetrahydrofuran (THF)
- Toluene
- 10% Hydrochloric acid solution
- 20% Sodium hydroxide solution
- Dichloromethane or Chloroform
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- In a reaction flask, add tetrahydrofuran, zinc chloride, and potassium borohydride. Stir the mixture at room temperature for 2 hours.[\[6\]](#)
- Add 2-(7-methoxy-1-naphthyl)acetamide and toluene to the reaction mixture.[\[6\]](#)
- Heat the mixture to distill off the THF, allowing the internal temperature to reach 70-100°C. Maintain stirring for 3-6 hours.[\[6\]](#)
- Cool the reaction to room temperature and quench by the slow addition of ice water.[\[6\]](#)
- Acidify the reaction mixture with a 10% hydrochloric acid solution to a pH of approximately 2.[\[6\]](#)
- Separate the aqueous layer and discard the organic (toluene) layer.[\[6\]](#)
- Basify the aqueous layer with a 20% sodium hydroxide solution to a pH of 12-13.[\[6\]](#)
- Extract the product with dichloromethane or chloroform (2x).[\[6\]](#)
- Combine the organic extracts and dry over anhydrous sodium sulfate.[\[6\]](#)
- Filter and evaporate the solvent to yield 7-Methoxy-1-naphthaleneethanamine as a light yellow oily substance.[\[6\]](#)

The following workflow diagram illustrates the general steps for the synthesis and purification of 7-Methoxy-1-naphthaleneethanamine.



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